

# An In-depth Technical Guide to the Magnetic Properties of Cupric Tartrate Crystals

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## Compound of Interest

Compound Name: *Cupric tartrate*

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## Executive Summary

**Cupric tartrate**, a metal-organic framework, has garnered interest for its potential applications stemming from its unique structural and physicochemical properties. This technical guide provides a comprehensive overview of the magnetic characteristics of **cupric tartrate** crystals. It details the synthesis of these crystals via the gel growth method, outlines the experimental protocols for their magnetic characterization, and presents a summary of their magnetic behavior. The primary magnetic property of **cupric tartrate** is paramagnetism, originating from the unpaired electron in the d-orbital of the Cu<sup>2+</sup> ion. This guide serves as a foundational resource for researchers and professionals engaged in the study and application of **cupric tartrate** and similar coordination polymers.

## Synthesis of Cupric Tartrate Crystals

The most prevalent method for synthesizing high-quality single crystals of **cupric tartrate** is the gel growth technique. This method is particularly suitable for compounds that are sparingly soluble in water and decompose at high temperatures. The slow diffusion of reactants through the gel matrix facilitates controlled crystal growth.

## Experimental Protocol: Gel Growth Synthesis

This protocol outlines the single diffusion method for growing **cupric tartrate** crystals in a silica gel medium.[1][2]

#### Materials:

- Sodium Metasilicate ( $\text{Na}_2\text{SiO}_3 \cdot 9\text{H}_2\text{O}$ )
- Tartaric Acid ( $\text{C}_4\text{H}_6\text{O}_6$ )
- Copper Chloride ( $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$ ) or Copper Sulfate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )
- Deionized Water
- Test tubes (borosilicate glass)
- Beakers
- pH meter
- Stirring apparatus

#### Procedure:

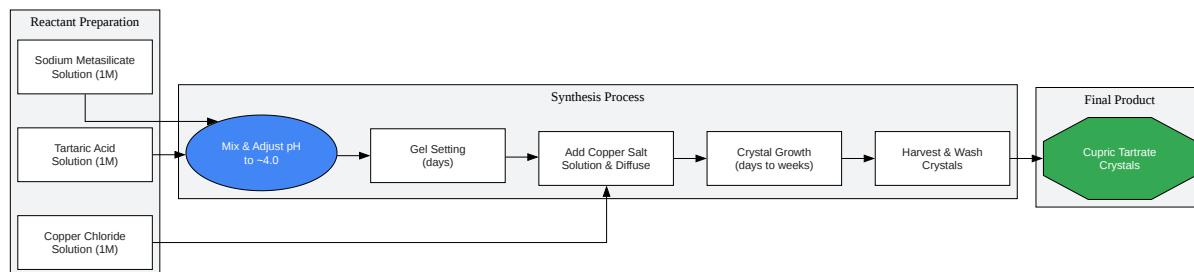
- Gel Preparation:
  - Prepare a 1 M solution of sodium metasilicate in deionized water.
  - Prepare a 1 M solution of tartaric acid in deionized water.
  - In a beaker, slowly add the sodium metasilicate solution to the tartaric acid solution while stirring continuously to achieve a desired pH (typically around 4.0).[1] The specific gravity of the gel can be varied, with optimal growth often observed around 1.04.[3]
  - Pour the resulting solution into test tubes and allow it to set into a firm gel. This may take up to a few days. The test tubes should be sealed to prevent drying.
- Reactant Diffusion:

- Once the gel has set, carefully pour a 1 M aqueous solution of copper chloride (or copper sulfate) onto the surface of the gel in the test tubes.[1] It is crucial to add the solution gently to avoid disturbing the gel surface.
- Seal the test tubes again to create a closed system.

• Crystal Growth and Harvesting:

- Allow the test tubes to stand undisturbed at room temperature.
- Bluish, transparent, and prismatic crystals of **cupric tartrate** will begin to grow within the gel and at the gel-solution interface over a period of several days to weeks.[1][3]
- Once the crystal growth is complete, carefully remove the crystals from the gel, wash them with deionized water, and dry them at room temperature.

## Diagram of the Gel Growth Synthesis Workflow



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Caption: Workflow for the synthesis of **cupric tartrate** crystals via the gel growth method.

## Magnetic Properties of Cupric Tartrate Crystals

The magnetic properties of **cupric tartrate** are primarily dictated by the presence of  $\text{Cu}^{2+}$  ions, which have a  $d^9$  electron configuration with one unpaired electron. This results in paramagnetic behavior.

### Paramagnetism and Weak Ferromagnetism

Numerous studies have confirmed the paramagnetic nature of **cupric tartrate** crystals.[\[1\]](#)[\[4\]](#)[\[5\]](#) This is further substantiated by X-ray Photoelectron Spectroscopy (XPS) which verifies the +2 oxidation state of copper.[\[4\]](#)

Interestingly, one study has reported the observation of a weak ferromagnetic signal in **cupric tartrate** at a very low temperature of 20 K.[\[6\]](#)[\[7\]](#) This suggests a possible magnetic ordering at cryogenic temperatures.

### Quantitative Magnetic Data

The magnetic susceptibility and magnetic moment of **cupric tartrate** crystals have been investigated, with variations observed between the levo- and dextro-tartrate enantiomers.

Table 1: Magnetic Moment and Bulk Susceptibility of Copper Levo- and Dextro-Tartrate at Room Temperature[\[2\]](#)

Applied Magnetic Field (Oe)	Copper Levotartrate	Copper Dextro-Tartrate		
Magnetic Moment (B.M.)	Bulk Susceptibility (emu/g)	Magnetic Moment (B.M.)	Bulk Susceptibility (emu/g)	
2000	1.83	$6.30 \times 10^{-6}$	1.79	$5.99 \times 10^{-6}$
4000	1.81	$6.18 \times 10^{-6}$	1.77	$5.86 \times 10^{-6}$
6000	1.79	$6.02 \times 10^{-6}$	1.75	$5.73 \times 10^{-6}$
8000	1.77	$5.86 \times 10^{-6}$	1.73	$5.60 \times 10^{-6}$
10000	1.75	$5.73 \times 10^{-6}$	1.71	$5.47 \times 10^{-6}$

Note: The original source mentions that the variation of magnetic moment and bulk susceptibility with the applied magnetic field is not systematic.[2]

## Experimental Protocols for Magnetic Characterization

### Vibrating Sample Magnetometry (VSM)

VSM is a sensitive technique used to measure the magnetic properties of materials as a function of magnetic field and temperature.

General Protocol:

- Sample Preparation: A known mass of the powdered **cupric tartrate** crystal sample is packed into a sample holder.
- Measurement: The sample is placed in the VSM, where it is vibrated at a constant frequency in a uniform magnetic field.
- Data Acquisition: The oscillating magnetic moment of the sample induces a signal in a set of pick-up coils. This signal is proportional to the magnetization of the sample.

- Hysteresis Loop: The applied magnetic field is swept through a range (e.g., -2 T to 2 T) and the corresponding magnetization is measured to generate a magnetic hysteresis (M-H) loop.
- Temperature Dependence: Measurements can be performed at various temperatures to study the temperature dependence of the magnetic susceptibility.

## Electron Paramagnetic Resonance (EPR) Spectroscopy

EPR spectroscopy is a technique that detects transitions between electron spin energy levels induced by microwave radiation in the presence of a magnetic field. It provides information about the electronic structure of paramagnetic species.

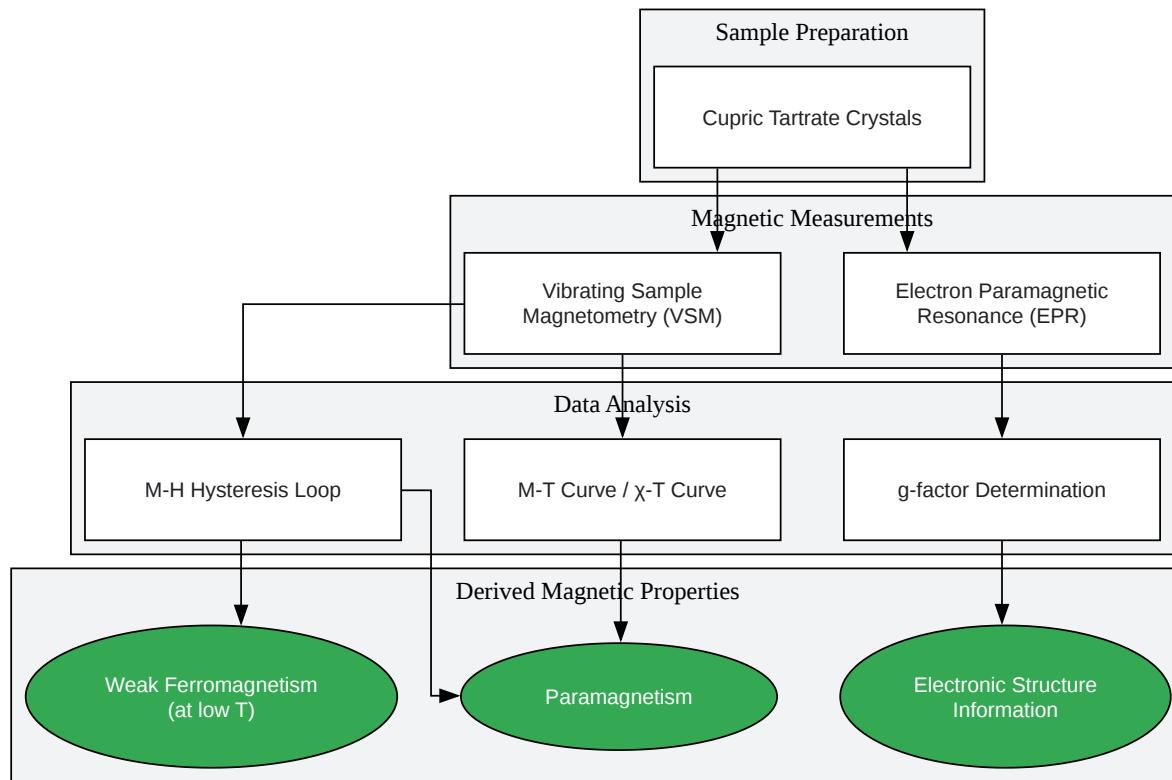
**EPR Parameters for Cupric Tartrate:** EPR studies on **cupric tartrate** have been conducted to determine the g-factor, which is a characteristic property of the paramagnetic center.

Table 2: EPR  $g_{\perp}$  Values for Copper Tartrate Crystals[3]

Crystal Form	Temperature	Spectrometer Band	$g_{\perp}$ Value
Copper Levo-Tartrate	Room Temperature	X-band	-
Room Temperature	Q-band	Higher than Dextro	
Copper Dextro-Tartrate	Room Temperature	X-band	2.3038
Liquid Nitrogen	X-band	2.4018	
Room Temperature	Q-band	2.1607	

Note: The original source indicates that the EPR spectra were anisotropic in the Q-band regions and hyperfine splitting was not observed in the powdered samples.[3]

## Diagram of Magnetic Characterization Workflow

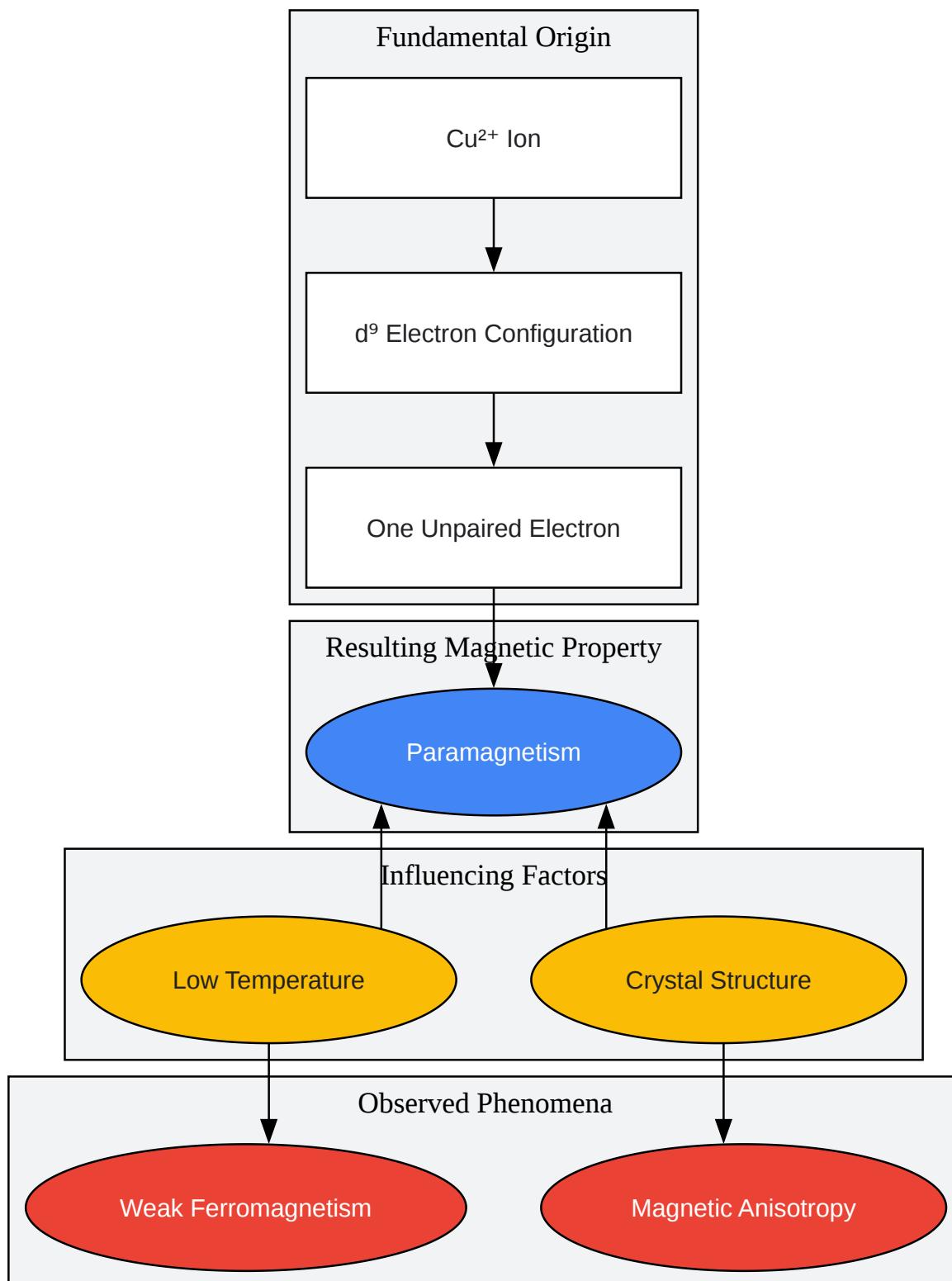


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Caption: Workflow for the magnetic characterization of **cupric tartrate** crystals.

## Signaling Pathways and Logical Relationships

The magnetic behavior of **cupric tartrate** is a direct consequence of its electronic and crystal structure. The logical relationship can be visualized as follows:

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